

A Technical Guide to Bis-Maleimide-PEG6 in Bioconjugation: Mechanism, Protocols, and Data

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| Compound Name: | Bis-Mal-PEG6 | |
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide serves as a comprehensive resource on the mechanism of action, experimental protocols, and quantitative data associated with Bis-Maleimide-PEG6 (**Bis-Mal-PEG6**) for bioconjugation applications. **Bis-Mal-PEG6** is a homobifunctional crosslinker that plays a pivotal role in the development of advanced biotherapeutics, including antibody-drug conjugates (ADCs), by enabling the covalent linkage of biomolecules.

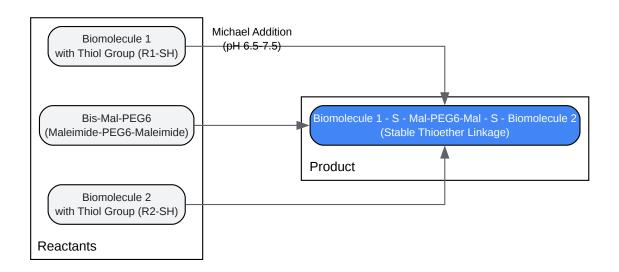
Core Mechanism of Action: The Thiol-Maleimide Reaction

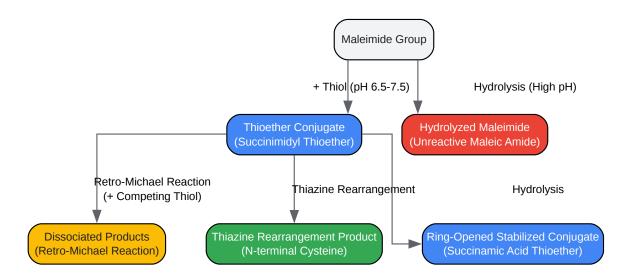
The functionality of **Bis-Mal-PEG6** is predicated on the highly efficient and selective reaction between its maleimide groups and free thiol (sulfhydryl) groups, typically found in cysteine residues of proteins and peptides. This reaction, a Michael addition, results in the formation of a stable thioether bond, covalently linking the molecules of interest.

The reaction is most efficient within a pH range of 6.5 to 7.5.[1][2] At this pH, the thiol group is sufficiently deprotonated to its more nucleophilic thiolate form, which readily attacks the electron-deficient double bond of the maleimide ring.[3] At a neutral pH of 7.0, the reaction of maleimides with thiols is approximately 1,000 times faster than with amines, highlighting the high chemoselectivity of this conjugation strategy.[1][4]

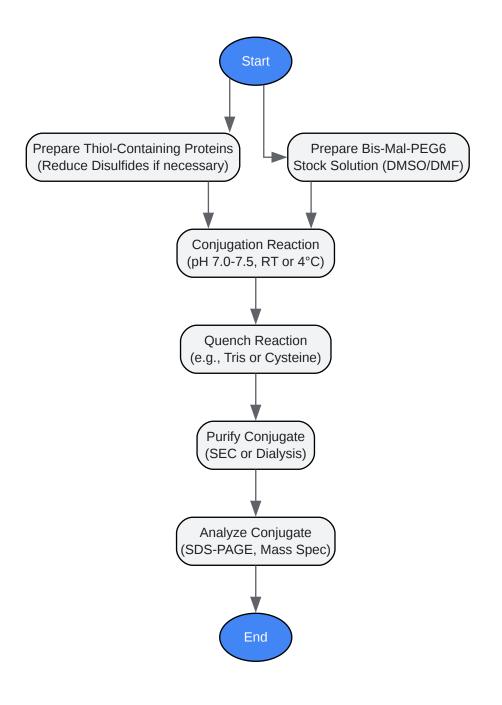


Below is a diagram illustrating the fundamental thiol-maleimide reaction mechanism.









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